

Comprehensive Guide: Mass Spectrometry Fragmentation of 5-Methoxyindole Urea

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Compound of Interest

Compound Name: 2-(5-methoxy-1H-indol-3-yl)ethylurea

Cat. No.: B7605550

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Part 1: Executive Summary & Structural Context

5-Methoxyindole urea typically refers to a class of indole alkaloids where the acetyl group of melatonin is replaced by a urea moiety (

) or where a urea linker is attached directly to the indole scaffold. These compounds are critical in drug discovery as bioisosteres of melatonin (targeting

/

receptors) and as scaffolds for kinase inhibitors.

Understanding their fragmentation requires distinguishing between the labile urea tail and the stable indole core. This guide provides a predictive, mechanistic analysis of their ESI-MS/MS behavior, essential for structural elucidation and metabolite identification.

Target Compound Profile

- Compound Name: 5-Methoxy-N-carbamoyltryptamine (Melatonin Urea Analog)

- Molecular Formula:
- Monoisotopic Mass: 233.1164 Da
- Precursor Ion

: m/z 234.12

Part 2: Experimental Protocol (Self-Validating System)

To ensure reproducible fragmentation data, the following LC-MS/MS protocol is recommended. This setup minimizes in-source fragmentation while maximizing the generation of diagnostic product ions.

Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL of Methanol:Water (50:50 v/v) with 0.1% Formic Acid.
- Concentration: Dilute to 1 µg/mL for direct infusion or 100 ng/mL for LC injection.
- Validation Check: Ensure the precursor intensity is
counts to detect low-abundance radical fragments.

Mass Spectrometry Parameters (ESI+)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.[\[1\]](#)[\[2\]](#)
- Capillary Voltage: 3.5 kV (Standard) or 2.0 kV (Nano-ESI for higher sensitivity).
- Cone Voltage: 20–30 V. Note: Higher cone voltages (>40 V) will cause in-source loss of (17 Da).
- Collision Energy (CE):
 - Low (10-15 eV): Preserves the indole core; targets urea loss.

- High (30-40 eV): Fragments the indole ring (methoxy loss).

Part 3: Fragmentation Mechanism & Analysis[3]

The fragmentation of 5-methoxyindole urea follows a distinct "Strip-and-Core" mechanism:

- Strip: The urea tail fragments first via neutral losses (-44 , -60 , -82).
- Core: The remaining tryptamine core fragments via cleavage of the alkyl chain and methoxy group.

Pathway A: The Urea "Zipper" (Diagnostic for Urea Class)

The most characteristic feature of urea derivatives is the sequential loss of ammonia and isocyanic acid.

- Step 1: Loss of Ammonia (-17 Da): The protonated terminal amine eliminates NH_3 to form an isocyanate cation.
- Step 2: Loss of Isocyanic Acid (-43 Da): Alternatively, the urea moiety can cleave entirely, expelling neutral isocyanic acid (HNCO) to yield the free amine (5-methoxytryptamine ion).

Pathway B: The Indole Core (Diagnostic for Scaffold)

Once the urea tail is removed, the ion at m/z 191 follows the classic tryptamine fragmentation pathway:

- Step 3: Formation of Quinolinium Ion (m/z 174): Loss of ammonia (-17)

) from the m/z 191 intermediate (or direct loss from the alkyl chain) creates a stable, resonance-stabilized tricyclic ion (often assigned as a quinolinium or vinyl-indole species).

- Step 4: Cleavage of Methoxy Group:

- Loss of Methyl Radical (

Da):

(Radical cation, common in EI, less common in ESI but observed at high CE).

- Loss of CO (

Da): Rearrangement of the methoxy phenol leads to expulsion of CO.

- Loss of HCN (

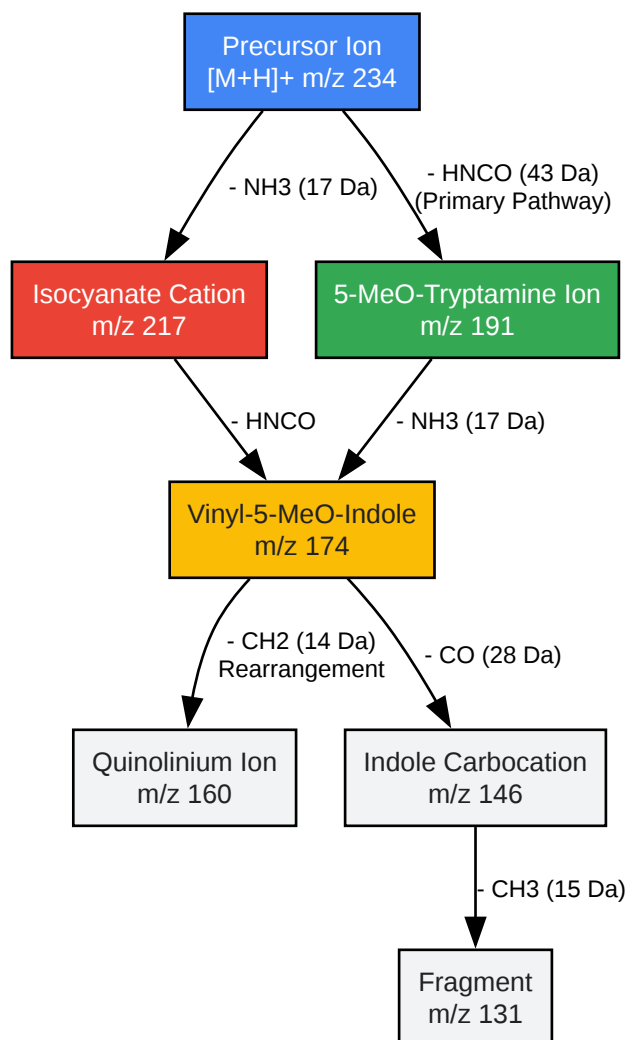
Da): Fragmentation of the pyrrole ring.

Summary of Diagnostic Ions

m/z (ESI+)	Fragment Identity	Mechanism	Relative Abundance
234		Protonated Molecule	High (Low CE)
217		Urea Isocyanate	Medium
191		5-Methoxytryptamine core	Base Peak (High CE)
174	Vinyl-5-methoxyindole	-cleavage of amine	High
160	Quinolinium Ion	Ring expansion/rearrangement	Medium
146	Indole cation	Loss of CO from m/z 174	Low
131	Indole fragment	Loss of from m/z 146	Low

Part 4: Visualization of Fragmentation Pathways

The following diagram illustrates the hierarchical fragmentation tree for 5-methoxyindole urea.



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Caption: ESI-MS/MS fragmentation tree of 5-methoxyindole urea (m/z 234). The primary pathway involves the loss of the urea moiety ($HNCO$) followed by amine elimination.

Part 5: Comparative Analysis

To validate your compound, compare its fragmentation against these common alternatives.

Feature	5-Methoxyindole Urea	Melatonin (Acetamide)	5-Methoxytryptamine (Amine)
Precursor (m/z)	234	233	191
Primary Neutral Loss	43 Da (HNCO)	59 Da (Acetamide)	17 Da ()
Key Diagnostic Ion	m/z 191 (Amine intermediate)	m/z 174 (Vinyl indole)	m/z 174 (Vinyl indole)
Urea Specific Ion	m/z 217 ()	Absent	Absent
Mechanism Note	Urea tail is more labile than amide.	Acetyl group is stable; requires higher CE.	Direct loss of dominates.

Expert Insight: Distinguishing Isomers

- Positional Isomers (4-methoxy vs 5-methoxy): The fragmentation patterns are nearly identical. However, the relative abundance of the m/z 160 quinolinium ion differs. 5-methoxy derivatives typically form the expanded ring more readily than 4-methoxy isomers due to electron donation resonance at the C3 position.
- Urea Attachment (N1 vs Side Chain): If the urea is attached to the indole nitrogen (N1), the loss of HNCO (43 Da) is extremely rapid and may occur in-source, making the precursor difficult to detect. Side-chain ureas (tryptamine-like) show a stable precursor.

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